

# Commercial suppliers and availability of Amodiaquine-d10

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## Compound of Interest

Compound Name: Amodiaquine-d10

Cat. No.: B563043

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## Amodiaquine-d10: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this in-depth guide provides a comprehensive overview of the commercial availability of **Amodiaquine-d10**, its applications in experimental settings, and detailed protocols for its use.

**Amodiaquine-d10**, the deuterated analog of the antimalarial drug Amodiaquine, serves as a critical internal standard for bioanalytical studies. Its use in techniques such as liquid chromatography-mass spectrometry (LC-MS/MS) allows for precise and accurate quantification of Amodiaquine in biological matrices, which is essential for pharmacokinetic and metabolic research.

## Commercial Suppliers and Availability

**Amodiaquine-d10** is available from several commercial suppliers, catering to the needs of the research community. The following table summarizes the key quantitative data from various suppliers to facilitate easy comparison. Please note that pricing is subject to change and may require a direct quote from the supplier.

Supplier	Catalog Number	Purity	Available Quantities	CAS Number	Molecular Formula
Santa Cruz Biotechnology	sc-217635	Information not readily available	Contact for availability	1189449-70-4	C <sub>20</sub> H <sub>12</sub> D <sub>10</sub> ClN <sub>3</sub> O
Cayman Chemical	28525	≥99% deuterated forms (d <sub>1</sub> -d <sub>10</sub> )	1 mg	1189449-70-4	C <sub>20</sub> H <sub>12</sub> D <sub>10</sub> ClN <sub>3</sub> O
LGC Standards	TRC-A634202	Information not readily available	1 mg, 10 mg	1189449-70-4	C <sub>20</sub> H <sub>12</sub> D <sub>10</sub> ClN <sub>3</sub> O
Simson Pharma	A240007	Information not readily available	Inquire for details	1189449-70-4	C <sub>20</sub> H <sub>12</sub> D <sub>10</sub> ClN <sub>3</sub> O
MedChemExpress	HY-B1322AS	Information not readily available	1 mg, 5 mg, 10 mg	1189449-70-4	C <sub>20</sub> H <sub>12</sub> D <sub>10</sub> ClN <sub>3</sub> O
Aquigen Bio Sciences	AQ-A0051D1	High-quality reference standard	Inquire for details	1189449-70-4	C <sub>20</sub> H <sub>12</sub> D <sub>10</sub> ClN <sub>3</sub> O
Alfa Chemistry	ACM1189449704	≥97.0%	Inquire for details	1189449-70-4	C <sub>20</sub> H <sub>12</sub> D <sub>10</sub> ClN <sub>3</sub> O

## Experimental Protocols: Quantification of Amodiaquine in Biological Samples using LC-MS/MS

The following protocol is a synthesized methodology based on established research for the quantification of Amodiaquine in plasma or dried blood spots (DBS) using **Amodiaquine-d10** as an internal standard.<sup>[1]</sup>

## Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL):
  - Accurately weigh and dissolve Amodiaquine and **Amodiaquine-d10** in a 50:50 (v/v) mixture of acetonitrile and water containing 1% formic acid.
  - Store stock solutions at -80°C.
- Working Solutions:
  - Prepare serial dilutions of the Amodiaquine stock solution in 50:50 (v/v) acetonitrile/water to create calibration standards and quality control (QC) samples.
  - Prepare a working solution of **Amodiaquine-d10** (internal standard, IS) at an appropriate concentration in the same diluent.

## Sample Preparation (Plasma or Dried Blood Spots)

- Plasma:
  - To 100 µL of plasma sample (calibration standard, QC, or unknown), add a fixed volume of the **Amodiaquine-d10** working solution.
  - Perform protein precipitation by adding a suitable volume of acetonitrile.
  - Vortex and centrifuge to pellet the precipitated proteins.
  - Transfer the supernatant for LC-MS/MS analysis.
- Dried Blood Spots (DBS):
  - Punch out a 3-5 mm disc from the DBS card.
  - Place the disc in a well of a 96-well plate.
  - Add the **Amodiaquine-d10** working solution.
  - Add an extraction solvent (e.g., 0.5% formic acid in water:acetonitrile (50:50, v/v)).[\[1\]](#)

- Agitate and then centrifuge the plate.
- Transfer the supernatant for analysis.

## LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography (LC):
  - Column: A reverse-phase C18 or similar column (e.g., Zorbax SB-CN, 50 mm x 4.6 mm, 3.5  $\mu$ m).
  - Mobile Phase: A gradient of two solvents, typically:
    - Solvent A: Water with 0.1% formic acid.
    - Solvent B: Acetonitrile with 0.1% formic acid.
  - Flow Rate: 0.5 - 1.0 mL/min.
  - Injection Volume: 5 - 20  $\mu$ L.
- Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
  - Scan Type: Multiple Reaction Monitoring (MRM).
  - MRM Transitions:
    - Amodiaquine: Monitor the transition from the parent ion to a specific product ion (e.g., m/z 356.2  $\rightarrow$  283.1).
    - **Amodiaquine-d10**: Monitor the transition from the deuterated parent ion to the same product ion (e.g., m/z 366.2  $\rightarrow$  283.1).

## Data Analysis

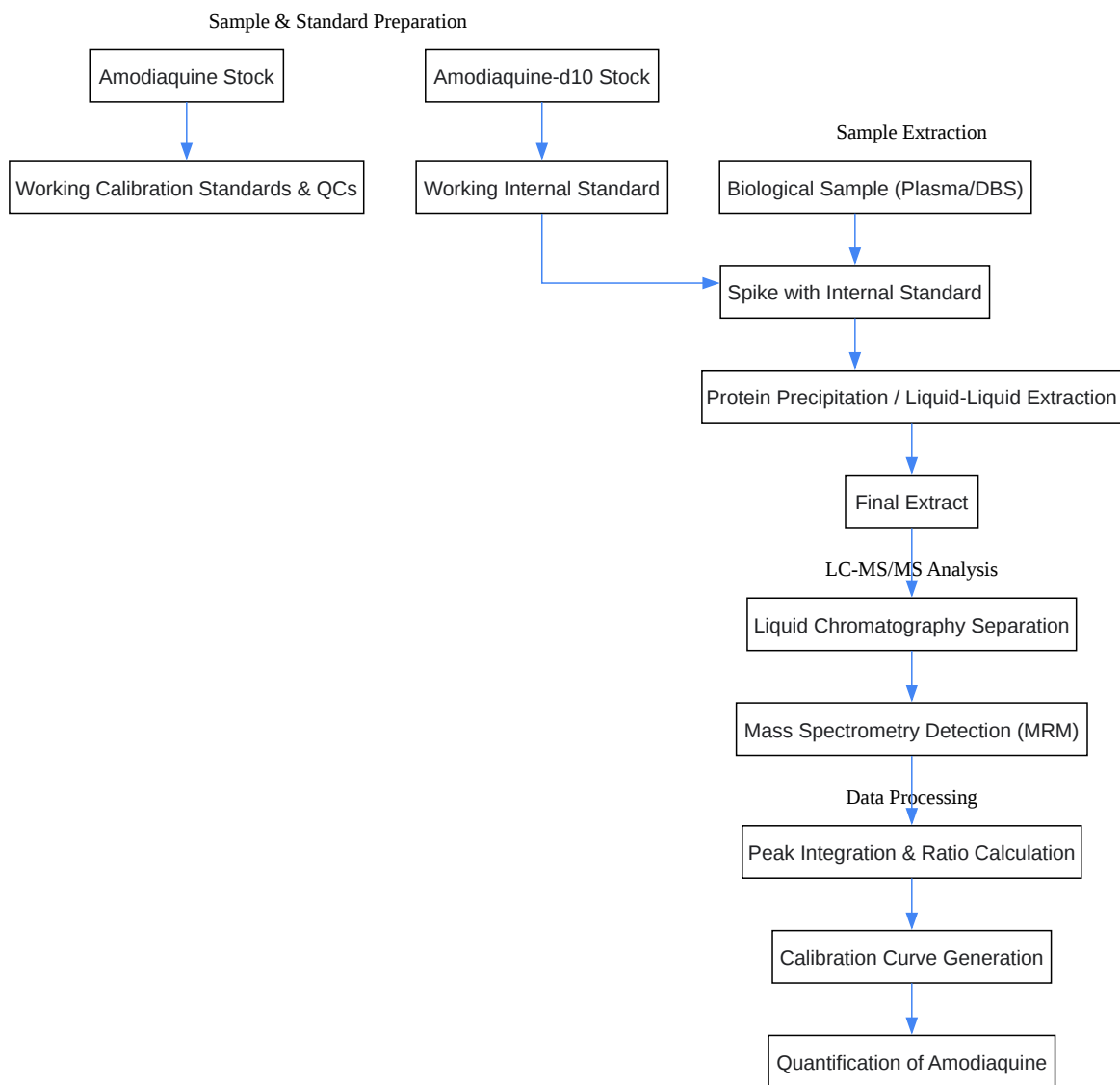
- Construct a calibration curve by plotting the peak area ratio of Amodiaquine to **Amodiaquine-d10** against the concentration of the calibration standards.

- Determine the concentration of Amodiaquine in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Visualizations

### Experimental Workflow for Amodiaquine Quantification

The following diagram illustrates the typical workflow for quantifying Amodiaquine in biological samples using **Amodiaquine-d10** as an internal standard.



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## References

- 1. biomall.in [biomall.in]
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